

Best practices for handling and storing Lu AA39835

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lu AA39835-d3

Cat. No.: B12398737

[Get Quote](#)

Lu AA39835: A Technical Overview for Researchers

FOR IMMEDIATE RELEASE

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the properties and characteristics of Lu AA39835, a metabolite of the antidepressant vortioxetine.

FREQUENTLY ASKED QUESTIONS (FAQs)

What is Lu AA39835?

Lu AA39835 is a minor metabolite of the antidepressant drug vortioxetine.^[1] It is also known by its systematic name, 3-((2,4-dimethylphenyl)thio)-4-(1-piperazinyl)-phenol, and as vortioxetine metabolite M8.^[2]

What are the key properties of Lu AA39835?

Property	Value
Molecular Formula	C ₁₈ H ₂₂ N ₂ OS
Molecular Weight	314.45 g/mol
Stereochemistry	Achiral

(Data sourced from GSRS)[2]

What is the mechanism of action of Lu AA39835?

Lu AA39835 is a pharmacologically active metabolite that inhibits the serotonin transporter (SERT).[1] However, it is not expected to cross the blood-brain barrier, and therefore its contribution to the overall pharmacological effect of vortioxetine is considered minimal.[1][3]

How is Lu AA39835 formed?

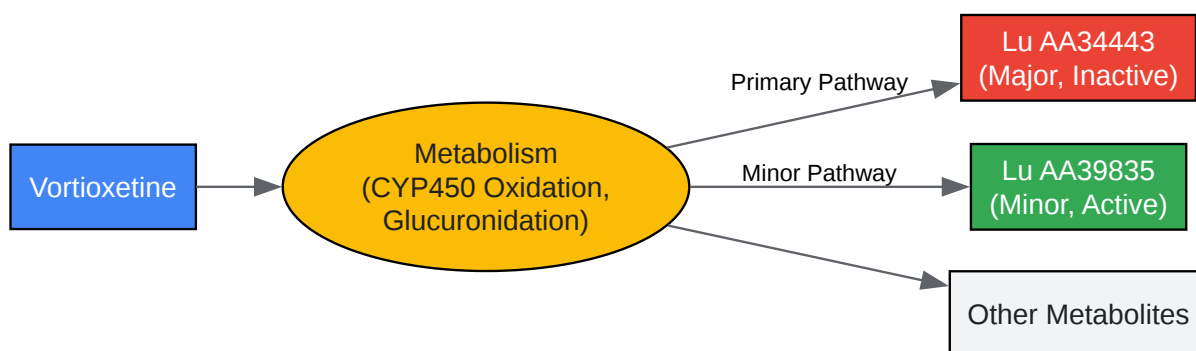
Lu AA39835 is one of several metabolites formed from the metabolism of vortioxetine.[1] Vortioxetine undergoes extensive metabolism, primarily through oxidation by cytochrome P450 enzymes, followed by glucuronic acid conjugation.[4]

Experimental Considerations

While Lu AA39835 is not typically used as a standalone experimental compound, understanding its properties is crucial for researchers studying the metabolism and pharmacokinetics of vortioxetine. When analyzing samples from subjects treated with vortioxetine, it is important to consider the presence of Lu AA39835 and other metabolites.

Vortioxetine Metabolism Pathway

The following diagram illustrates the metabolic pathway of vortioxetine, leading to the formation of its major and minor metabolites, including Lu AA39835.



[Click to download full resolution via product page](#)

Metabolic pathway of vortioxetine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vortioxetine: Clinical Pharmacokinetics and Drug Interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. scilit.com [scilit.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Best practices for handling and storing Lu AA39835]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12398737#best-practices-for-handling-and-storing-lu-aa39835]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com